

Technical Guide: Safety and Handling of 3-Chloro-4-methyl-5-nitrobenzamide

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Compound of Interest

Compound Name: *3-Chloro-4-methyl-5-nitrobenzamide*

CAS No.: *1092307-16-8*

Cat. No.: *B3033618*

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Executive Summary: The Dual Nature of Nitro-Aromatics

In the landscape of medicinal chemistry, **3-Chloro-4-methyl-5-nitrobenzamide** (CAS: 1092307-16-8) serves as a critical scaffold. Its tris-substituted benzene ring offers a dense functionalization pattern—combining the steric bulk of a methyl group, the electronic withdrawal of a nitro group, and the lipophilic modulation of a chlorine atom. This makes it a high-value intermediate for kinase inhibitors and heterocyclic synthesis.

However, this utility comes with a specific safety profile. As a nitro-aromatic, it carries latent energy and toxicity risks that are often underestimated in early-stage discovery. This guide moves beyond generic safety advice, providing a field-tested framework for handling, synthesis, and containment.

Physicochemical Profile & Hazard Identification

Understanding the molecule's physical state is the first step in effective risk mitigation. While specific experimental data for this exact isomer is often proprietary, its behavior can be rigorously inferred from its close structural analogs (e.g., 3-chloro-4-methyl-5-nitrobenzoic acid).

Chemical Identity

Property	Detail
Chemical Name	3-Chloro-4-methyl-5-nitrobenzamide
CAS Number	1092307-16-8
Molecular Formula	C ₈ H ₇ ClN ₂ O ₃
Molecular Weight	214.61 g/mol
Predicted MP	160–185 °C (Solid)
Solubility	Low in water; soluble in DMSO, DMF, EtOAc

GHS Hazard Classification (Inferred)

Based on Structure-Activity Relationships (SAR) of chloronitrobenzamides:

- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed. Nitro-aromatics often interfere with oxygen transport (methemoglobinemia risk).
- Skin/Eye Irritation: Category 2/2A (H315/H319) – Causes skin and serious eye irritation.
- STOT-SE: Category 3 (H335) – May cause respiratory irritation.
- Thermal Hazard: The nitro group () is an explosivesophore. While benzamides are generally stable, the combination with a methyl group (fuel) on the same ring suggests potential for energetic decomposition at elevated temperatures (>200°C) or under adiabatic conditions.

Strategic Handling Framework

Safety in the lab is not about eliminating risk, but managing it through engineering controls. We use a Band-Based Approach.

Engineering Controls

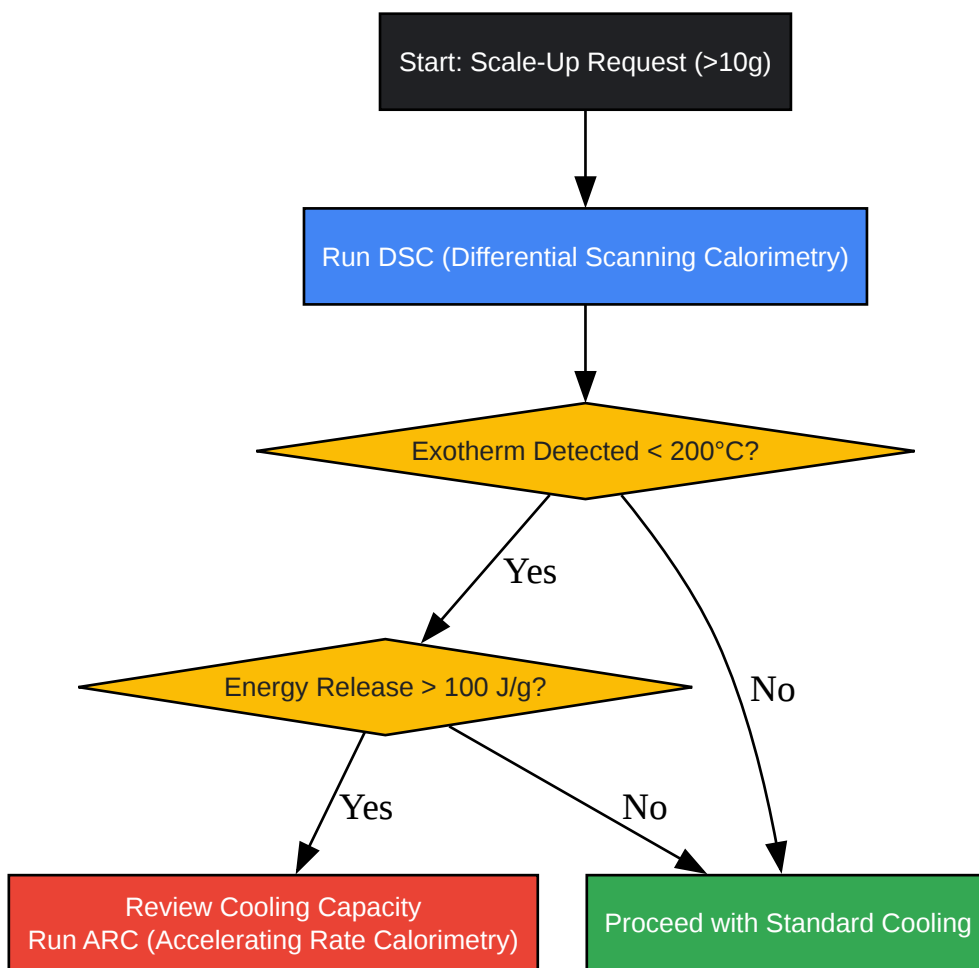
- Primary Containment: All weighing and manipulation of the solid must occur within a certified Chemical Fume Hood.
- Dust Control: Use a static-dissipative balance enclosure if the powder is fine/micronized.
- Ventilation: Ensure face velocity is >0.5 m/s.

Personal Protective Equipment (PPE) Matrix

- Hands: Nitrile Gloves (Double-gloved).
 - Why? Aromatic nitro compounds can permeate thin nitrile. The outer glove protects against gross contamination; the inner glove provides a permeation barrier.
- Eyes: Chemical Safety Goggles (ANSI Z87.1).
- Body: Lab coat (cotton/polyester blend) + Chemical resistant apron if handling >10 g scales.

Decision Logic for Scale-Up

Before scaling a reaction involving this intermediate, use the following decision tree to assess thermal risks.



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Figure 1: Thermal Hazard Assessment Logic. DSC screening is mandatory for nitro-aromatics before gram-scale heating.

Experimental Protocol: Synthesis & Purification

Safety

A common workflow involves converting the precursor acid (3-Chloro-4-methyl-5-nitrobenzoic acid) to the amide. This section details the safety checkpoints for this specific transformation.

The Transformation

Reaction: Acid

Acid Chloride

Amide

Step-by-Step Safety Protocol

Step 1: Acid Chloride Formation (The Volatile Hazard)

- Reagents: Thionyl Chloride () + DMF (Cat.).
- Hazard: Generates and gas.
- Control: Use a caustic scrubber (NaOH trap) connected to the manifold. Do not rely solely on the hood draft for large-scale removal.
- Critical Check: Ensure the acid chloride intermediate is not heated to dryness without vacuum, as concentrated nitro-benzoyl chlorides can be shock-sensitive.

Step 2: Amidation (The Exotherm)

- Reagents: Aqueous Ammonia or Ammonia/Dioxane.
- Hazard: Rapid exothermic reaction.
- Control:
 - Cool the ammonia solution to 0°C before addition.
 - Add the acid chloride solution (in DCM or THF) dropwise.
 - Monitor internal temperature; keep

Step 3: Isolation & Waste

- Filtration: The product precipitates.
- Wash: Water washes will contain ammonium salts and traces of nitro-aromatics.
- Disposal: Aqueous waste must be segregated as "Toxic Aqueous" due to nitro-residues.



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Figure 2: Synthesis Workflow illustrating critical hazard control points (Gas Evolution and Exotherm).

Emergency Response & Waste Management

Spill Cleanup

- Solid Spill: Do not dry sweep. Use a HEPA-filtered vacuum or wet-wipe method to prevent dust generation.
- Solvent Spill: Absorb with vermiculite. If the solution contains the nitro-intermediate, treat the waste as a potential oxidizer-fuel mix (do not seal tightly if off-gassing is suspected).

Exposure Response

- Inhalation: Move to fresh air immediately. Nitro compounds can cause delayed respiratory distress.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol (ethanol/methanol) as it may enhance transdermal absorption of the nitro-aromatic.

Disposal

- Solid Waste: Incineration is the preferred method for nitro-aromatics to ensure complete destruction of the ring system.

- Labeling: Clearly label waste containers as "Contains Nitro-Aromatics: Potential Mutagen/Toxic."

References

- PubChem. (n.d.).^[1] 3-Chloro-4-methyl-5-nitrobenzoic acid | C₈H₆ClNO₄.^[1] National Library of Medicine. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2020).^[2] Direct synthesis of amides from nonactivated carboxylic acids. Chemical Science. Retrieved from [\[Link\]](#)

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Sources

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